

An In-depth Technical Guide to the History and Discovery of Lanthionine

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Compound of Interest

Compound Name: *DL-lanthionine*

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Abstract

Lanthionine, a non-proteinogenic amino acid characterized by a thioether bridge linking two alanine residues, plays a crucial role in the structure and function of a diverse class of bioactive peptides known as lantibiotics. First discovered in 1941, the unique structural properties of lanthionine have since garnered significant interest in the fields of biochemistry, natural product synthesis, and drug development. This technical guide provides a comprehensive overview of the history of lanthionine's discovery, its chemical and physical properties, detailed experimental protocols for its synthesis, and an in-depth look at its biosynthetic pathway. The information presented herein is intended to serve as a valuable resource for researchers and scientists working with lanthionine and lanthionine-containing peptides.

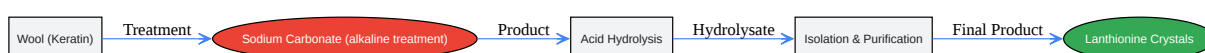
History and Discovery

The discovery of lanthionine is credited to the work of M. J. Horn, D. B. Jones, and S. J. Ringel in 1941.^{[1][2]} While studying the effects of alkaline treatment on wool, they isolated a novel sulfur-containing amino acid.^[1] The name "lanthionine" was derived from the Latin word for wool, lana, and the Greek word for sulfur, theion, reflecting its origin and composition.^[1] Their seminal work, published in the Journal of Biological Chemistry, laid the foundation for future research into this unusual amino acid.

Original Isolation Protocol from Wool (Horn, Jones, and Ringel, 1941)

While the full text of the original 1941 publication is not readily available, subsequent reports and summaries of their work describe the fundamental procedure for the isolation of lanthionine from wool treated with sodium carbonate. The alkaline conditions facilitated the formation of lanthionine from cysteine and serine residues within the keratin protein structure.

Conceptual Experimental Workflow for the Isolation of Lanthionine from Wool:



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Caption: Conceptual workflow for the original isolation of lanthionine.

Chemical Structure and Properties

Lanthionine is a thioether amino acid with the chemical formula $(\text{HOOC}-\text{CH}(\text{NH}_2)-\text{CH}_2)_2\text{S}$.^[1] It is structurally similar to cystine but contains a single sulfur atom in a thioether linkage instead of a disulfide bond. This structural difference imparts greater stability to lanthionine-containing peptides compared to their disulfide-bridged counterparts.

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₁₂ N ₂ O ₄ S	
Molar Mass	208.24 g/mol	
Melting Point	280-283 °C (decomposes)	
pKa1 (-COOH)	~2.1	
pKa2 (-NH ₃ ⁺)	~8.9	
pKa3 (-COOH)	~9.5	
Appearance	White crystalline solid	

Spectroscopic Data:

While a comprehensive experimental dataset for lanthionine's spectroscopic properties is not readily available in a single source, typical values for similar amino acid structures are provided below for reference.

Spectroscopy	Characteristic Peaks/Shifts
¹ H NMR (D ₂ O)	δ ~3.0-3.5 (m, -CH ₂ -S-), ~4.0 (t, α-CH)
¹³ C NMR (D ₂ O)	δ ~35 (-CH ₂ -S-), ~55 (α-CH), ~175 (-COOH)
IR (KBr, cm ⁻¹)	~3000-3200 (N-H stretch), ~2500-3000 (O-H stretch of COOH), ~1600 (N-H bend), ~1700 (C=O stretch)

Synthesis of Lanthionine

Several chemical methods for the synthesis of lanthionine have been developed since its discovery. These methods are crucial for producing lanthionine for research purposes and for the synthesis of novel lanthionine-containing peptides.

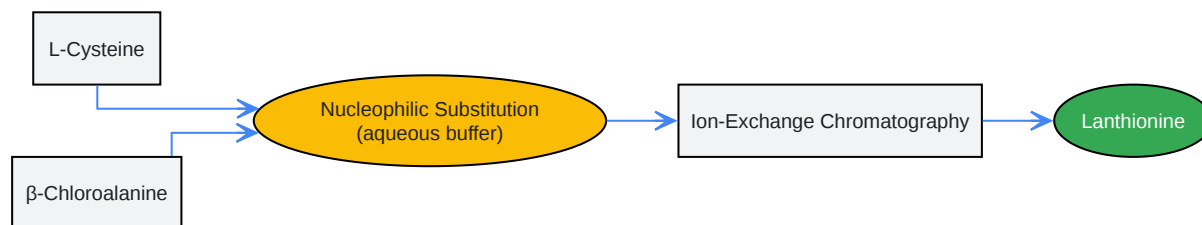
Synthesis from Cysteine and β-Chloroalanine

One of the earliest and most straightforward methods for synthesizing lanthionine involves the reaction of cysteine with β-chloroalanine.

Experimental Protocol:

- **Preparation of β-Chloroalanine:** β-Chloroalanine can be prepared from serine by treatment with thionyl chloride.
- **Reaction:** Dissolve L-cysteine in a suitable aqueous buffer (e.g., sodium bicarbonate) to deprotonate the thiol group, forming the thiolate.
- Add β-chloroalanine to the cysteine solution.

- Stir the reaction mixture at room temperature for several hours to allow for the nucleophilic substitution reaction to proceed.
- Purification: The resulting lanthionine can be purified from the reaction mixture by ion-exchange chromatography.



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Caption: Synthesis of lanthionine from cysteine and β-chloroalanine.

Synthesis by Sulfur Extrusion from Cystine

A common method for the synthesis of lanthionine, particularly within a peptide sequence, is the desulfurization of a cystine residue. This method involves the removal of one sulfur atom from the disulfide bridge.

Experimental Protocol:

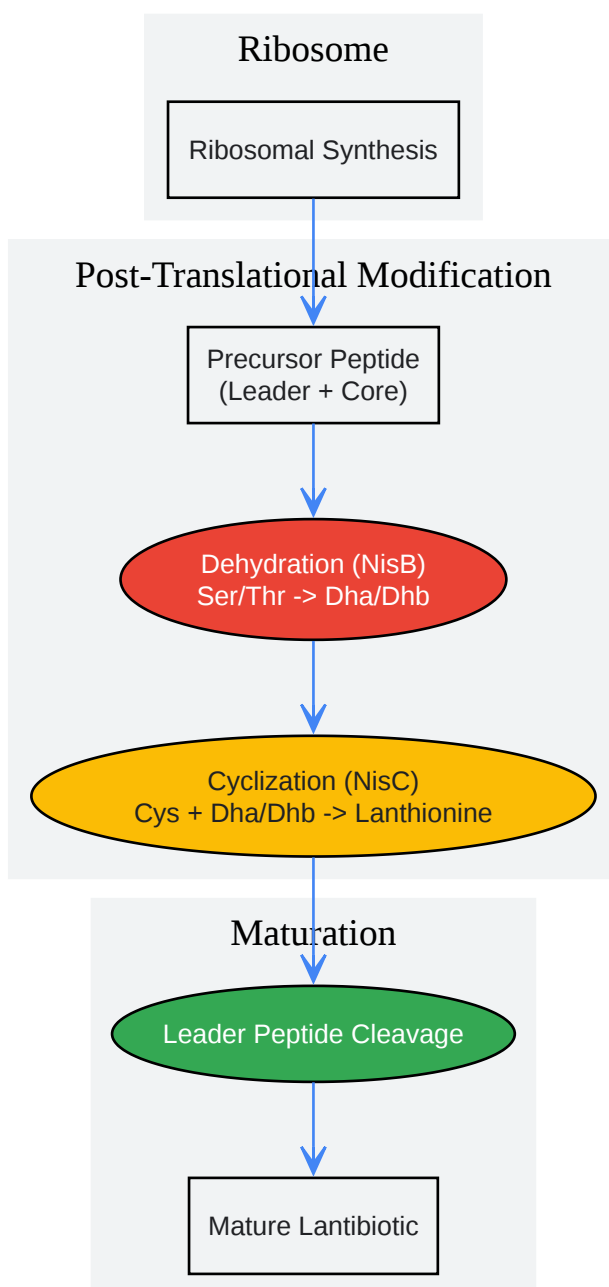
- Starting Material: A peptide containing a disulfide bond (cystine).
- Reagents: A phosphine-based reducing agent, such as tris(2-carboxyethyl)phosphine (TCEP), is commonly used.
- Reaction Conditions: The reaction is typically carried out in an aqueous buffer at a slightly alkaline pH. The mixture is heated to facilitate the sulfur extrusion.
- Purification: The resulting lanthionine-containing peptide is purified using standard techniques such as reversed-phase high-performance liquid chromatography (RP-HPLC).

Biosynthesis of Lanthionine-Containing Peptides (Lantibiotics)

In nature, lanthionine is a key structural component of lantibiotics, a class of ribosomally synthesized and post-translationally modified peptides (RiPPs). The biosynthesis of the lanthionine bridges in these peptides is a multi-step enzymatic process. The most well-studied system is the biosynthesis of nisin, which involves the dehydratase NisB and the cyclase NisC.

The Biosynthetic Pathway:

- **Ribosomal Synthesis:** A precursor peptide, containing a leader peptide and a core peptide, is synthesized by the ribosome.
- **Dehydration by NisB:** The dehydratase enzyme, NisB, recognizes the leader peptide and catalyzes the dehydration of specific serine and threonine residues in the core peptide to dehydroalanine (Dha) and dehydrobutyrine (Dhb), respectively. This process involves an unusual glutamylation of the serine/threonine hydroxyl group, followed by elimination of glutamate.
- **Cyclization by NisC:** The cyclase enzyme, NisC, then catalyzes the stereospecific Michael-type addition of cysteine thiol groups to the dehydroamino acids, forming the characteristic thioether lanthionine (from Dha) and methyllanthionine (from Dhb) bridges. The active site of NisC contains a zinc ion that is crucial for catalysis.
- **Leader Peptide Cleavage:** Finally, a protease cleaves off the leader peptide to yield the mature, biologically active lantibiotic.



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Caption: Biosynthesis of lanthionine-containing peptides (lantibiotics).

Natural Occurrence and Quantitative Data

Lanthionine is not a component of proteins synthesized through the standard genetic code. However, it is found in various natural sources, primarily as a result of post-translational modifications or harsh chemical treatments of proteins.

Source	Typical Context/Concentration	Reference(s)
Wool and Hair (Keratin)	Formed upon alkaline treatment. The concentration can vary depending on the treatment conditions.	
Lantibiotics (e.g., Nisin)	A key structural component, forming multiple intramolecular bridges.	
Food Proteins	Can be formed in foods subjected to high temperature and alkaline processing.	
Bacterial Cell Walls	A component of the peptidoglycan in some bacterial species.	

Conclusion

Since its discovery in 1941, lanthionine has evolved from a chemical curiosity found in treated wool to a key structural motif in a class of potent peptide antibiotics. The understanding of its chemical synthesis and biosynthesis has opened up avenues for the rational design and production of novel therapeutic agents. This technical guide has provided a comprehensive overview of the history, properties, synthesis, and biosynthesis of lanthionine, with the aim of equipping researchers with the foundational knowledge necessary to explore the full potential of this unique amino acid.

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References

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- 2. ddescholar.acemap.info [ddescholar.acemap.info]
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